Comprehensive Confirmation Guide: Elemental Analysis of 2,6-Dichloro-4-(methylthio)pyridine

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Compound of Interest

Compound Name:	*2,6-Dichloro-4-(methylthio)pyridine*
CAS No.:	*153564-25-1*
Cat. No.:	*B3040076*

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Executive Summary & Molecule Profile

2,6-Dichloro-4-(methylthio)pyridine is a pivotal intermediate in the synthesis of agrochemicals and pharmaceutical scaffolds (e.g., kinase inhibitors). Its structural integrity relies on the precise regiochemistry of the chlorine atoms at the 2,6-positions and the methylthio group at the 4-position.

While High-Resolution Mass Spectrometry (HRMS) confirms the molecular formula, it often fails to detect inorganic salts (e.g., NaCl from nucleophilic substitution) or trapped solvents. Elemental Analysis (Combustion Analysis) remains the only definitive method to validate bulk purity and confirming the absence of non-combustible impurities.

Compound Identity

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Property	Specification
IUPAC Name	2,6-Dichloro-4-(methylsulfanyl)pyridine
CAS Number	153564-25-1
Molecular Formula	$C_6H_5Cl_2NS$
Molecular Weight	194.08 g/mol
Appearance	White to off-white crystalline powder

Theoretical vs. Experimental Data Framework

To validate your synthesized batch, compare your experimental combustion results against the theoretical mass percentages calculated below.

Theoretical Elemental Composition (Calculated)

Based on Atomic Weights: C (12.011), H (1.008), N (14.007), S (32.06), Cl (35.45).

Element	Count	Total Mass (g/mol)	Theoretical %	Acceptance Tolerance
Carbon (C)	6	72.07	37.13%	± 0.4%
Hydrogen (H)	5	5.04	2.60%	± 0.4%
Nitrogen (N)	1	14.01	7.22%	± 0.4%
Sulfur (S)	1	32.06	16.52%	± 0.4%
Chlorine (Cl)	2	70.90	36.53%	± 0.4%

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> *Critical Insight: A deviation of >0.4% in Carbon often indicates trapped solvent (e.g., Ethyl Acetate or DCM), while a proportional drop in all values typically signals inorganic contamination (e.g., NaCl/KCl retained from the substitution reaction).*

Comparative Analysis: EA vs. Alternative Methods

Why rely on EA when NMR and HRMS are available? This section compares the "blind spots" of each technique.

Table 1: Performance Comparison of Confirmation Methods

Feature	Elemental Analysis (EA)	HRMS (ESI/APCI)	1H NMR (500 MHz)
Primary Utility	Bulk Purity & Composition	Molecular Formula ID	Structural Connectivity
Inorganic Detection	High (via % Ash/Residue)	None (Invisible)	None (Invisible)
Solvent Detection	Indirect (C/H deviation)	Low (often suppressed)	High (Distinct peaks)
Precision	±0.3 - 0.4% absolute	< 5 ppm mass error	Quantitative only with Internal Std
Sample Req.	2–5 mg (Destructive)	< 1 mg (Non-destructive)	5–10 mg (Non-destructive)

Expert Insight: The "Salt Trap"

Synthesizing **2,6-dichloro-4-(methylthio)pyridine** typically involves reacting 2,4,6-trichloropyridine with sodium thiomethoxide (NaSMe).

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- Risk: Residual NaCl is a common byproduct.
- Detection: HRMS will show the correct parent ion

  . NMR will show a clean spectrum. Only EA will reveal the impurity by showing significantly lower percentages for C, H, and N than calculated, due to the non-combustible salt mass diluting the sample.

Experimental Protocols

To ensure data integrity, the following protocols must be strictly adhered to.

Protocol A: Sample Preparation for Elemental Analysis

Objective: Remove moisture and volatile solvents that skew %C and %H values.

- Recrystallization: Purify the crude solid using Ethanol/Water (typical) or Hexanes.
- Drying: Place 50 mg of the sample in a vacuum drying pistol.
  - Conditions: 40°C at < 1 mbar for 12 hours.
  - Note: Avoid temperatures >60°C to prevent sublimation or sulfur oxidation.
- Weighing: Use a microbalance (readability 0.001 mg). Weigh 2.0–2.5 mg into a tin capsule.
  - Tip: Add Tungsten Trioxide (WO_3) as a combustion aid if sulfur recovery is historically low in your instrument.

Protocol B: NMR Confirmation (Complementary)

Objective: Confirm regiochemistry (SMe at C4 vs C2).

- Solvent: $CDCl_3$ or DMSO-d_6.
- Key Signals (Predicted):
  - 2.55 ppm (3H, s): Methylthio group (-SMe).
  - 7.10 ppm (2H, s): Aromatic protons at C3 and C5.

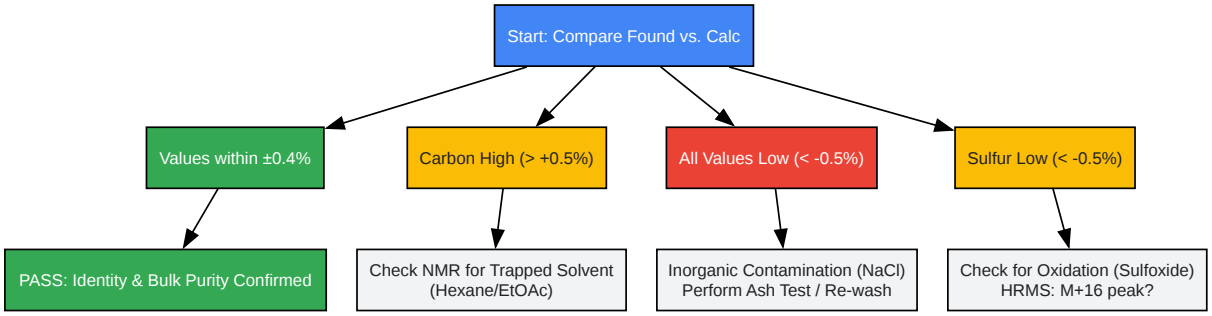
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- Symmetry Check: The presence of a single aromatic signal confirms the symmetric 2,6-dichloro substitution pattern. An asymmetric isomer (e.g., 4,6-dichloro-2-SMe) would show two distinct doublets.

Visualizations & Logic Flow

Figure 1: Confirmation Decision Logic

This decision tree guides you through interpreting EA deviations for this specific molecule.

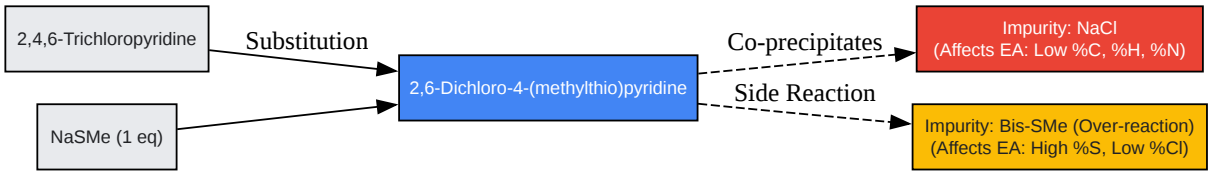


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Caption: Figure 1. Diagnostic workflow for interpreting Elemental Analysis deviations in thiopyridine derivatives.

Figure 2: Synthesis & Impurity Origin

Understanding where impurities originate helps in interpreting the EA data.



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Caption: Figure 2. Synthesis pathway highlighting critical impurities (Inorganic salts and over-substituted byproducts) detectable via EA.

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